

Application Notes & Protocols for the Quantification of (+)-Chelidone

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Compound of Interest

Compound Name: Benzoylchelidone, (+)-

Cat. No.: B15190900

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

(+)-Chelidone is a prominent benzylisoquinoline alkaloid found in *Chelidonium majus* L. (greater celandine), a plant with a long history of use in traditional medicine. It is recognized for a range of biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects. [1][2] Accurate and precise quantification of (+)-chelidone in plant extracts, herbal formulations, and biological matrices is crucial for quality control, pharmacokinetic studies, and understanding its therapeutic potential. This document provides detailed application notes and protocols for various analytical techniques used for the quantification of (+)-chelidone.

Note on "Benzoylchelidone":

Extensive literature searches did not yield any information on a compound named "Benzoylchelidone." It is possible that this is a novel or less-common derivative. The following protocols are focused on the well-documented and widely quantified alkaloid, (+)-chelidone.

Quantitative Data Summary

The following tables summarize quantitative data for (+)-chelidone from various studies, showcasing the application of different analytical techniques.

Table 1: Quantification of (+)-Chelidone in *Chelidonium majus* Extracts by TLC-Densitometry

Sample	Plant Part	Collection Time	(+)-Chelidonine Concentration (mg/100g dry matter $\pm$ SD)	Reference
C. majus	Herb	Spring	115.929 $\pm$ 14.694	[3]
C. majus	Herb	Autumn	Not specified in abstract	[3]
C. majus	Root	Spring	1780.667 $\pm$ 263.522	[3]
C. majus	Root	Autumn	Not specified in abstract	[3]

Table 2: Quantification of (+)-Chelidonine in Chelidonium majus Fractions by HPLC

Fraction	(+)-Chelidonine Concentration (mg/100g)	Reference
Full Water Extract (FWE)	Not specified in abstract	[4]
Protein Enriched Fraction (PEF)	Not specified in abstract	[4]
Non-Protein Fraction (NPF)	134.3	[4]

Table 3: Quantification of (+)-Chelidonine in Iranian Chelidonium majus Ecotypes by HPLC

Ecotype	Plant Part	Ontogenetical Stage	Extraction Method	(+)-Chelidonine Concentration (µg/g DW)	Reference
Mazandaran (IBRCP10066 19)	Root	Generative	Ultrasonic	Highest concentration observed	
Gorgan (IBRCP10066 25)	Root	Generative	Ultrasonic	High concentration observed	
Other Ecotypes	Leaves/Roots	Vegetative/Generative	Various	Varied concentrations	

Experimental Protocols

Thin-Layer Chromatography (TLC) - Densitometry

This method is suitable for the simultaneous qualitative and quantitative analysis of major alkaloids in *Chelidonium majus*.[\[3\]](#)

a. Sample Preparation (Alkaloid Fractionation):

- Utilize a modified pharmacopeial procedure for the extraction of alkaloids from the dried and powdered plant material (herb or root).[\[3\]](#)
- The specific details of the extraction and fractionation are dependent on the starting material and the scale of the experiment.

b. Chromatographic Conditions:

- Stationary Phase: TLC plates pre-coated with silica gel 60 F254.[\[3\]](#)
- Mobile Phase (Two-step elution):[\[3\]](#)

- First elution: Chloroform:Methanol:Water (70:30:4, v/v/v). Develop to a distance of 50 mm.
- Air-dry the plate for 15 minutes.
- Second elution: Toluene:Ethyl acetate:Methanol (83:15:2, v/v/v). Develop to a distance of 160 mm.
- Chamber: DS type chambers.[3]
- Application: Apply the sample and standard solutions as bands.

c. Densitometric Analysis:

- Wavelength: Scan the plates densitometrically at 287 nm for the absorbance of (+)-chelidonine.[3]
- Light Source: Use a UV light beam, with optimal size of 4 mm x 0.3 mm.[3]
- Quantification: Create a calibration curve using standard solutions of (+)-chelidonine of known concentrations. Calculate the concentration in the samples by comparing the peak areas.

High-Performance Liquid Chromatography (HPLC) with Diode-Array Detection (DAD)

HPLC is a widely used technique for the separation and quantification of alkaloids from *C. majus* extracts.[4]

a. Sample Preparation:

- Various extraction methods can be employed, including reflux with methanol or ultrasonic extraction with a water-methanol-HCl mixture.
- Filter the final extract through a 0.45 µm syringe filter before injection.

b. Chromatographic Conditions:

- Column: C18 reverse-phase column.

- Mobile Phase: Acetonitrile and ammonium acetate buffer (10 mM, adjusted to pH 3.0 with acetic acid). A gradient elution is typically used for the separation of multiple alkaloids.
- Flow Rate: A typical flow rate is around 1.0 mL/min.
- Detection: Diode-array detector (DAD) set at 280 nm or 290 nm for (+)-chelidone.
- Injection Volume: 20 µL.

c. Quantification:

- Prepare a series of standard solutions of (+)-chelidone of known concentrations.
- Construct a calibration curve by plotting the peak area against the concentration.
- Determine the concentration of (+)-chelidone in the samples from the calibration curve.

Ultra-Performance Liquid Chromatography (UPLC) with Photodiode-Array (PDA) Detection

UPLC offers faster analysis times and improved resolution compared to conventional HPLC.

a. Sample Preparation:

- Follow a similar extraction procedure as for HPLC.

b. Chromatographic Conditions:

- Column: C18 RP column (e.g., 2.1 x 100 mm, 1.7 µm).
- Mobile Phase: A gradient of (A) acetonitrile and (B) ammonium acetate (10 mM, pH 3.0).
- Separation Time: The seven major alkaloids can be separated within 20 minutes.

c. Quantification:

- The method should be validated for linearity, repeatability, and recovery.

- Quantification is performed using a calibration curve generated from (+)-chelidonine standards.

Ultra-High Performance Supercritical Fluid Chromatography (UHPSFC)

UHPSFC is a "green" technology that provides rapid and efficient separation of benzyloisoquinoline alkaloids.[2]

a. Sample Preparation:

- Extract the plant material with a suitable solvent.

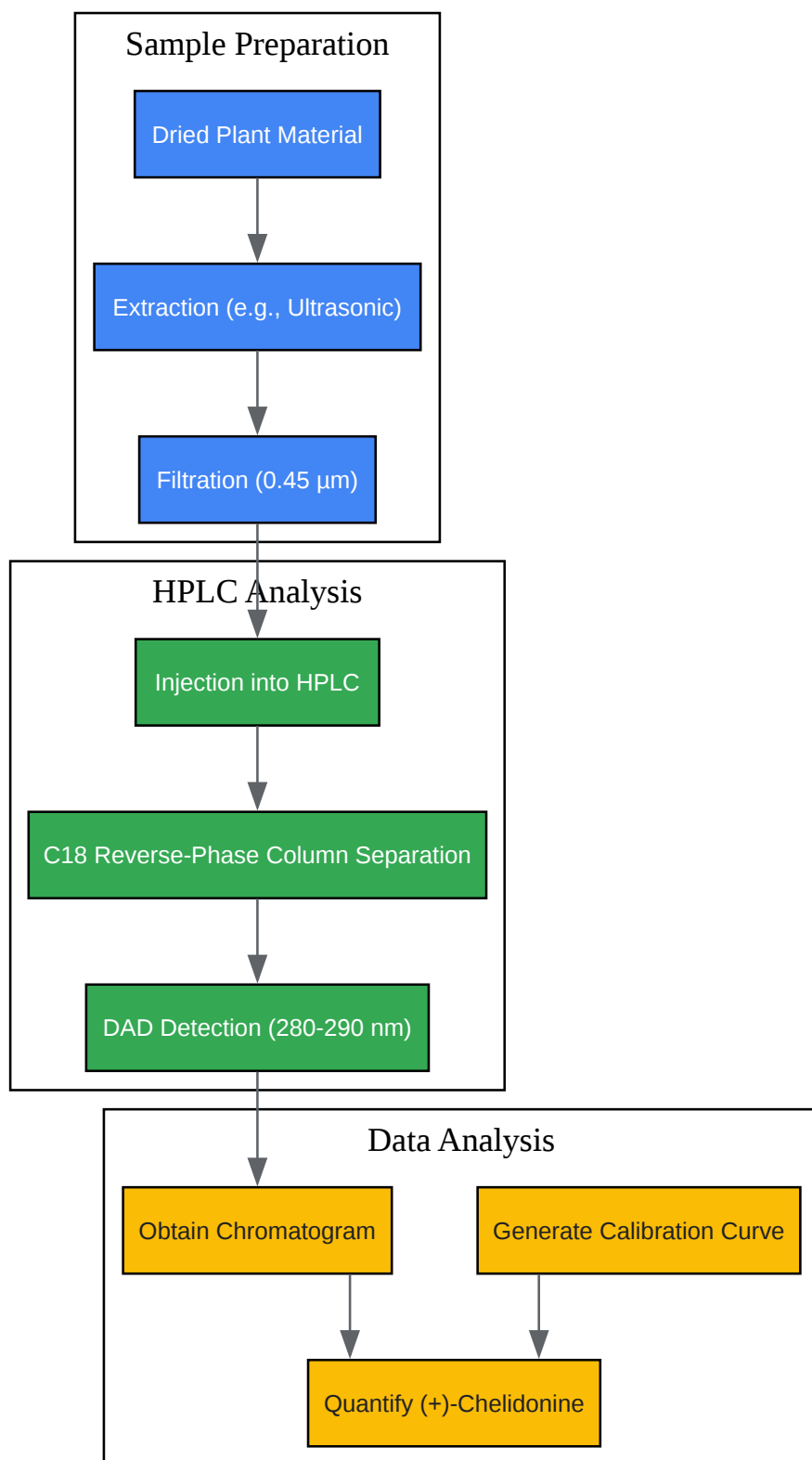
b. Chromatographic Conditions:

- Column: Viridis BEH 2-EP column.
- Mobile Phase: A modifier comprising methanol with 30% acetonitrile and 20 mM ammonium formate.
- Detection: DAD at 280 nm.[2]
- Analysis Time: Simultaneous determination of seven alkaloids in under six minutes.

c. Validation and Quantification:

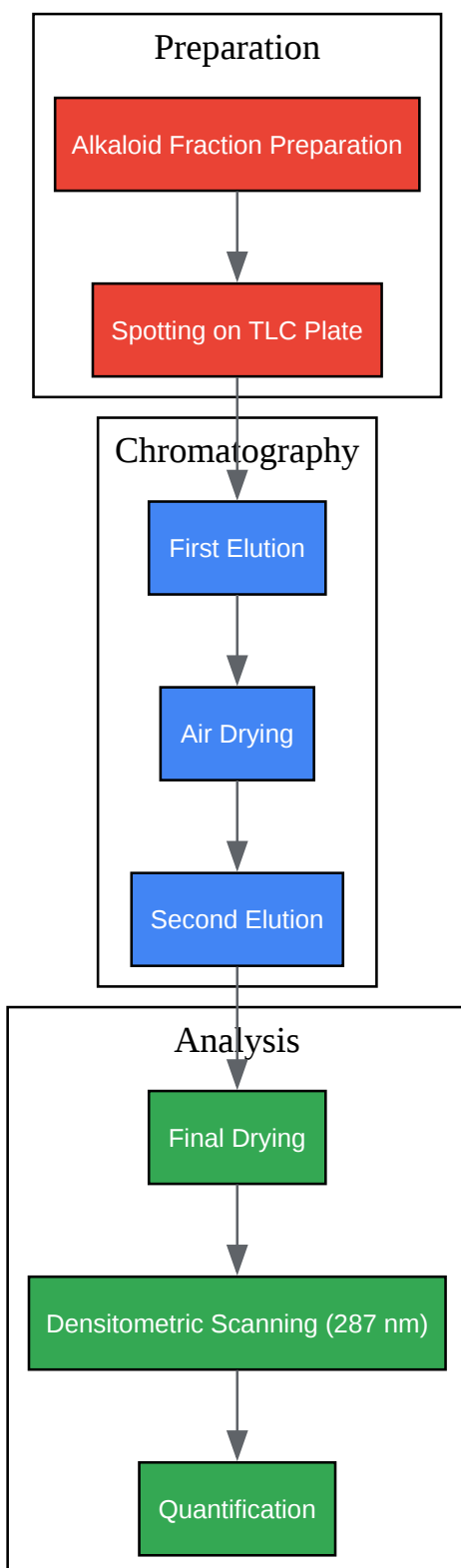
- The method should be fully validated according to ICH guidelines for linearity, precision, and accuracy.[2]
- Quantification is based on a calibration curve of (+)-chelidonine standards.

Visualizations



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Caption: HPLC workflow for (+)-chelonine quantification.



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Caption: TLC-Densitometry workflow for alkaloid analysis.

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